

Ensuring Safe and Compliant Disposal of (R)-Clevidipine-13C,d3

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Compound of Interest

Compound Name: (R)-Clevidipine-13C,d3

Cat. No.: B15576902

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For researchers and scientists in the field of drug development, the proper disposal of chemical compounds is a critical component of laboratory safety and regulatory compliance. This guide provides a comprehensive, step-by-step procedure for the safe disposal of **(R)-Clevidipine-13C,d3**, a stable isotope-labeled version of the calcium channel antagonist, Clevidipine.

(R)-Clevidipine-13C,d3 is labeled with the stable, non-radioactive isotopes Carbon-13 and Deuterium[1]. Consequently, its disposal does not necessitate special precautions for radioactivity[2][3][4]. The compound should be managed as a chemical waste, adhering to the same protocols as for the parent compound, Clevidipine, and in accordance with all applicable local, state, and federal regulations[4]. Research laboratories generate various forms of pharmaceutical waste and must implement proper disposal procedures to protect human health and the environment[5].

Key Compound and Safety Data

A thorough understanding of the compound's properties is essential for safe handling and disposal. Below is a summary of relevant data for Clevidipine.

Property	Value
Molecular Formula	C ₂₁ H ₂₃ Cl ₂ NO ₆
Molecular Weight	456.32 g/mol
Appearance	White to off-white solid
Solubility	Soluble in ethanol, methanol, and acetone
Hazard Statements	Toxic if swallowed. Suspected of damaging fertility or the unborn child. May cause damage to organs[6].
Primary Routes of Exposure	Ingestion, inhalation, skin and eye contact

Note: This data is for the parent compound, Clevidipine, and should be used as a reference for the isotopically labeled version.

Experimental Protocol for Disposal

The following protocol outlines the necessary steps for the proper disposal of **(R)-Clevidipine-13C,d3** waste, including unused product, contaminated materials, and empty containers.

1. Personal Protective Equipment (PPE)

Before handling the compound, ensure appropriate PPE is worn:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Lab coat
- Closed-toe shoes

2. Waste Segregation and Collection

Proper segregation of waste is crucial to prevent accidental mixing of incompatible materials and to ensure compliant disposal[7].

- Solid Waste:
 - Place all non-sharp solid waste contaminated with **(R)-Clevidipine-13C,d3**, such as gloves, absorbent paper, and weighing papers, into a designated, leak-proof solid chemical waste container.
 - Empty vials and containers should be triple-rinsed with a suitable solvent (e.g., ethanol or methanol). The rinsate should be collected as liquid waste. The rinsed containers can then be disposed of as solid waste.
 - Clearly label the container with "**(R)-Clevidipine-13C,d3** Solid Waste" and any relevant hazard symbols.
- Liquid Waste:
 - Collect all liquid waste containing **(R)-Clevidipine-13C,d3**, including unused solutions and solvent rinsates, in a designated, sealed, and compatible liquid chemical waste container.
 - Ensure the container is clearly labeled with "**(R)-Clevidipine-13C,d3** Liquid Waste," the approximate concentration, and the solvent used.
- Sharps Waste:
 - Any sharp objects contaminated with **(R)-Clevidipine-13C,d3**, such as needles or broken glass, must be placed in a designated sharps container.

3. Decontamination of Work Surfaces and Equipment

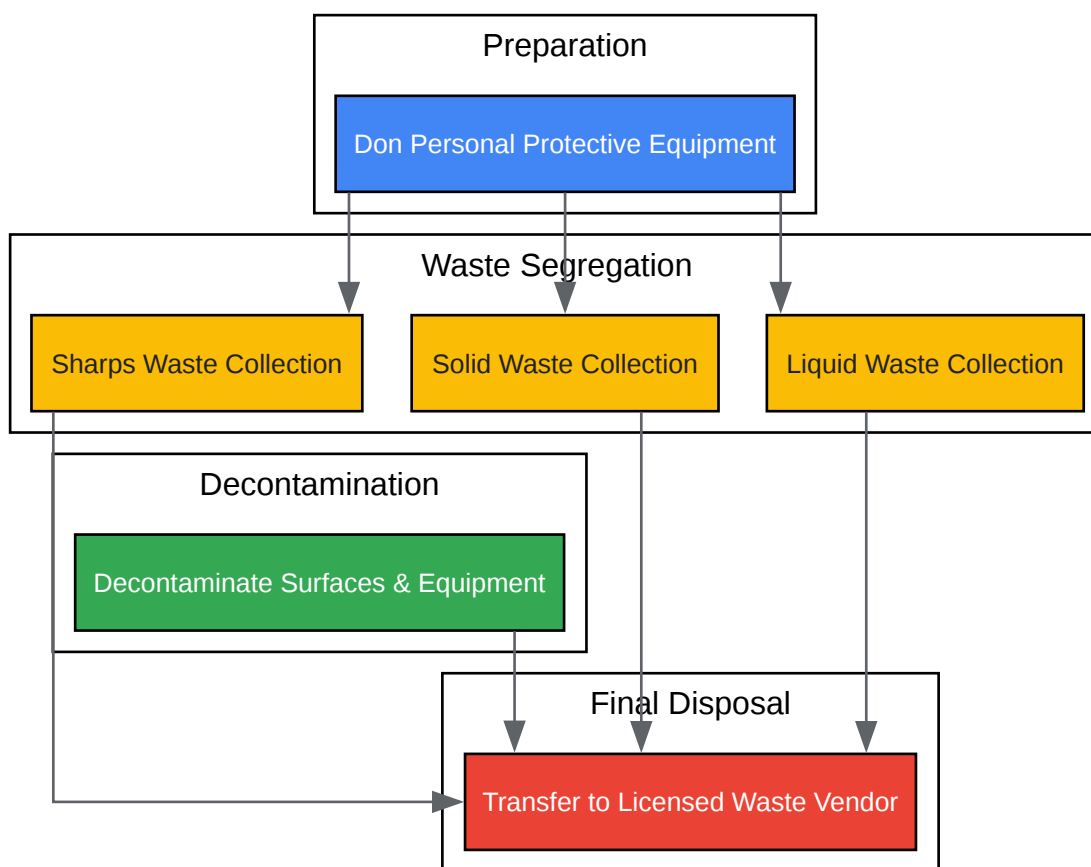
- Work Surfaces:
 - Wipe down all surfaces that may have come into contact with **(R)-Clevidipine-13C,d3** with a suitable solvent (e.g., 70% ethanol) and absorbent pads.
 - Dispose of the cleaning materials as solid chemical waste.
- Non-disposable Equipment:
 - Rinse glassware and other equipment thoroughly with a compatible solvent.

- Collect the rinsate as liquid chemical waste.
- Follow with a standard laboratory washing procedure.

4. Final Disposal

All chemical waste, including that containing **(R)-Clevidipine-13C,d3**, must be disposed of through a licensed hazardous waste disposal company[4]. Do not dispose of this compound down the drain or in regular trash[6][8][9]. Adherence to the Resource Conservation and Recovery Act (RCRA) guidelines is mandatory for hazardous waste disposal in the United States[10][11].

Disposal Workflow



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